

A Technical Guide to 3-phenyl-9H-carbazole: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 3-phenyl-9H-carbazole

Cat. No.: B2913409

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-phenyl-9H-carbazole is a versatile heterocyclic aromatic compound that has garnered significant interest in both materials science and medicinal chemistry. Its rigid, planar carbazole core, functionalized with a phenyl group, imparts unique photophysical and electronic properties, making it a valuable building block for advanced organic materials. Furthermore, the carbazole scaffold is a recognized pharmacophore, and its derivatives have shown a wide array of biological activities. This guide provides an in-depth overview of **3-phenyl-9H-carbazole**, covering its fundamental properties, synthesis, and key applications.

Core Compound Identification

A clear identification of **3-phenyl-9H-carbazole** is crucial for any research and development endeavor. The key identifiers for this compound are summarized in the table below.

Identifier	Value
CAS Number	103012-26-6
Molecular Formula	C ₁₈ H ₁₃ N
Molecular Weight	243.3 g/mol [1][2]
Alternate Names	3-phenylcarbazole

Synthesis of 3-phenyl-9H-carbazole

The synthesis of **3-phenyl-9H-carbazole** is most commonly achieved through a palladium-catalyzed cross-coupling reaction, specifically the Suzuki-Miyaura coupling. This method offers a robust and efficient route to form the carbon-carbon bond between the carbazole core and the phenyl group.

Rationale for Synthetic Approach

The Suzuki-Miyaura coupling is favored for its mild reaction conditions, high functional group tolerance, and the commercial availability of a wide range of boronic acids. The use of a palladium catalyst, such as tetrakis(triphenylphosphine)palladium(0), facilitates the efficient coupling of an aryl halide (in this case, 3-bromo-9H-carbazole) with an aryl boronic acid (phenylboronic acid).

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol outlines a general procedure for the synthesis of **3-phenyl-9H-carbazole**.

Materials:

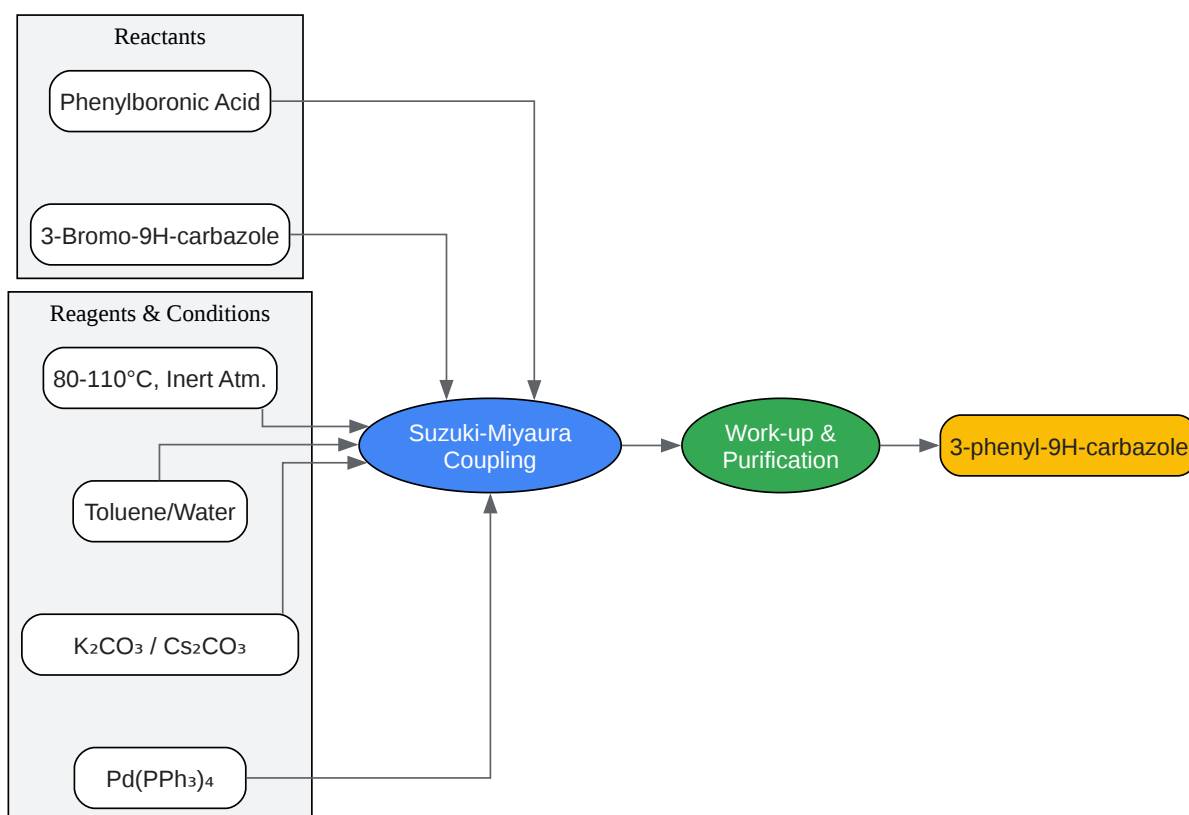
- 3-Bromo-9H-carbazole
- Phenylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Potassium carbonate (K₂CO₃) or Cesium carbonate (Cs₂CO₃)[3]
- Toluene and Water (or Dioxane and Water[3]) as solvents
- Argon or Nitrogen gas (for inert atmosphere)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Procedure:

- Reaction Setup: In a round-bottom flask, combine 3-bromo-9H-carbazole (1 equivalent), phenylboronic acid (1.2-1.5 equivalents)[3], and the base (e.g., K₂CO₃, 2 equivalents).

- Inert Atmosphere: Evacuate the flask and backfill with an inert gas (Argon or Nitrogen) three times to ensure an oxygen-free environment.
- Catalyst and Solvent Addition: Add the palladium catalyst, $\text{Pd}(\text{PPh}_3)_4$ (0.05-0.1 equivalents) [3], to the flask. Then, add the degassed solvent system (e.g., a 4:1 mixture of toluene:water).
- Reaction: Stir the reaction mixture at an elevated temperature (typically 80-110°C) for 12-24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a hexane/ethyl acetate gradient) to yield pure **3-phenyl-9H-carbazole**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **3-phenyl-9H-carbazole** via Suzuki-Miyaura coupling.

Applications of 3-phenyl-9H-carbazole

The unique molecular structure of **3-phenyl-9H-carbazole** and its derivatives makes them highly valuable in several advanced fields.

Organic Electronics and OLEDs

A primary application of **3-phenyl-9H-carbazole** is in the field of organic electronics, particularly in the fabrication of Organic Light-Emitting Diodes (OLEDs). Carbazole derivatives are known for their excellent charge-transporting properties and high thermal stability, which are crucial for the efficiency and longevity of OLED devices[4].

- **Host Materials:** In OLEDs, an emissive layer is typically composed of a host material doped with a guest emitter. Carbazole derivatives, including **3-phenyl-9H-carbazole**, are often used as host materials for phosphorescent emitters due to their high triplet energy, which allows for efficient energy transfer to the guest molecule[2].
- **Hole Transport Layers (HTLs):** The electron-rich nature of the carbazole moiety facilitates the transport of holes. As such, **3-phenyl-9H-carbazole** and its derivatives can be incorporated into the hole transport layer of an OLED to improve charge injection and transport, leading to enhanced device performance.
- **Intermediates for Advanced Materials:** **3-phenyl-9H-carbazole** serves as a key building block for the synthesis of more complex and functional OLED materials[4][5].

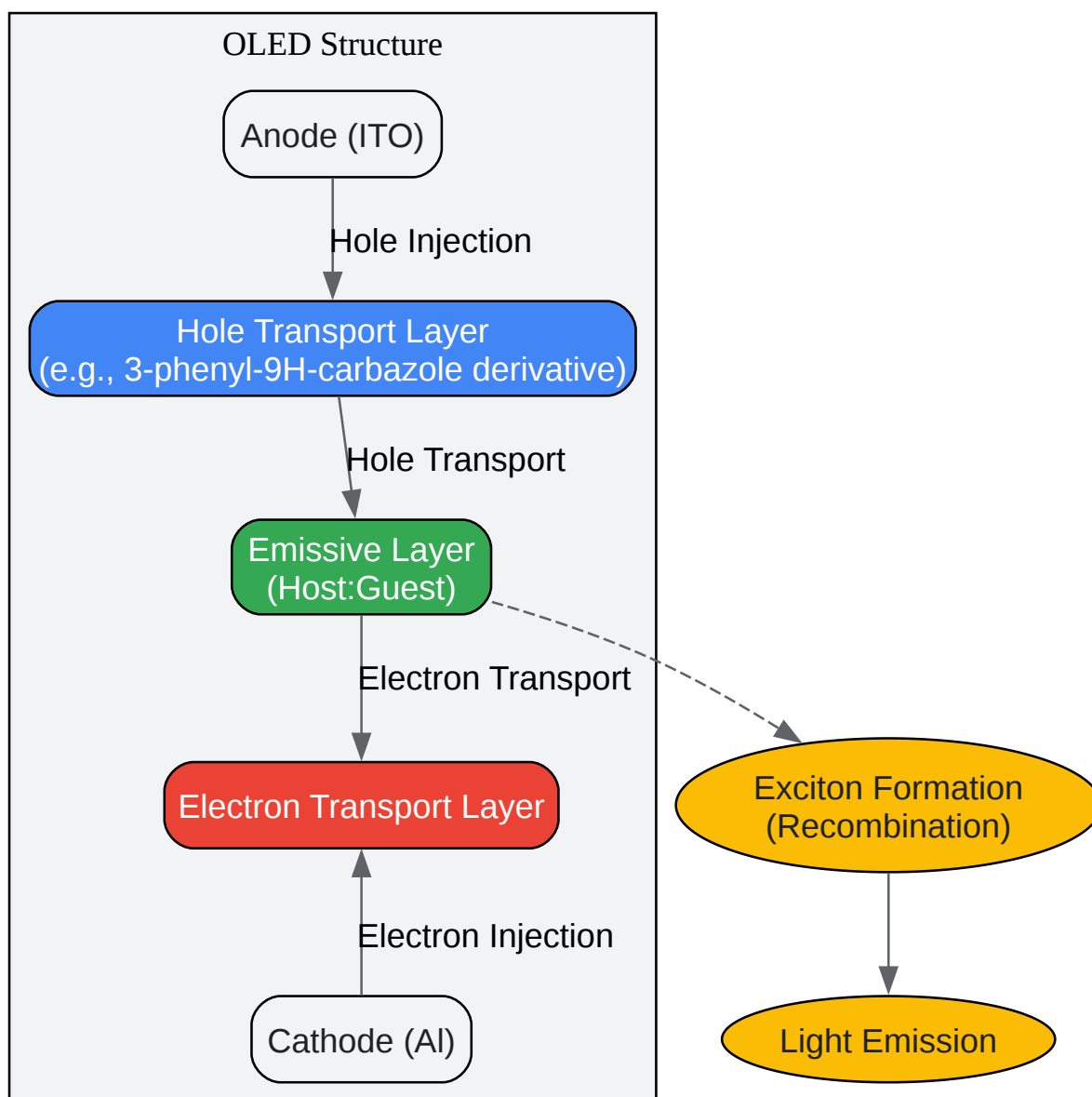
Drug Development and Medicinal Chemistry

The carbazole nucleus is a privileged scaffold in medicinal chemistry, with numerous derivatives exhibiting a broad range of pharmacological activities[6][7][8]. While **3-phenyl-9H-carbazole** itself may not be an active pharmaceutical ingredient, it serves as a crucial intermediate for the synthesis of biologically active molecules[5]. Carbazole derivatives have been reported to possess:

- **Anticancer Activity:** Various carbazole-based compounds have shown potent cytotoxic effects against different cancer cell lines[6].
- **Antimicrobial Properties:** N-substituted carbazole derivatives have demonstrated significant activity against various bacterial and fungal strains[6].
- **Neuroprotective Effects:** The carbazole scaffold has been explored for the development of agents targeting neurological disorders[6][8][9].

The lipophilicity and aromatic nature of the **3-phenyl-9H-carbazole** structure can be advantageous for interactions with biological targets.

Charge Transport Mechanism in OLEDs



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Caption: Simplified diagram of charge transport and light emission in an OLED device.

Conclusion

3-phenyl-9H-carbazole is a compound of significant scientific and commercial interest. Its straightforward synthesis via Suzuki-Miyaura coupling, combined with its valuable electronic and photophysical properties, has established it as a key component in the development of advanced OLED materials. Furthermore, its role as a versatile intermediate in the synthesis of pharmacologically active carbazole derivatives underscores its importance in the field of drug discovery. As research in organic electronics and medicinal chemistry continues to advance, the demand for and applications of **3-phenyl-9H-carbazole** are expected to grow.

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